

# Personal protective equipment for handling 6-Hexyltetrahydro-2H-pyran-2-one

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## Compound of Interest

Compound Name: 6-Hexyltetrahydro-2H-pyran-2-one

Cat. No.: B1345184

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## Essential Safety and Handling Guide for 6-Hexyltetrahydro-2H-pyran-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **6-Hexyltetrahydro-2H-pyran-2-one** (also known as δ-Undecalactone). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

### Chemical Identification and Hazards

- Chemical Name: **6-Hexyltetrahydro-2H-pyran-2-one**
- Synonyms: δ-Undecalactone, 5-Undecanolide, 6-hexyloxan-2-one[1][2]
- CAS Number: 710-04-3[2]
- Appearance: Colorless to pale yellow liquid[3]
- Hazards: While some sources indicate this chemical is not classified as hazardous, it is prudent to treat it as an irritant.[2][3] All handling should be performed with caution, assuming potential for skin and eye irritation, similar to other lactone compounds.[4]

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for various laboratory operations involving **6-Hexyltetrahydro-2H-pyran-2-one**.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling & Transfer	Safety glasses with side shields or chemical safety goggles.	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Standard laboratory coat.	Not generally required if handled in a well-ventilated area.
Weighing & Dispensing	Chemical safety goggles.	Chemical-resistant gloves.	Laboratory coat.	Handle in a chemical fume hood to avoid inhalation of vapors. <sup>[4]</sup>
Heating or Generating Aerosols	Chemical safety goggles and a face shield.	Chemical-resistant gloves.	Chemical-resistant apron over a laboratory coat.	Use within a certified chemical fume hood.
Spill Cleanup	Chemical safety goggles.	Heavy-duty, chemical-resistant gloves.	Chemical-resistant apron or suit.	Air-purifying respirator with an organic vapor cartridge if spill is large or in a poorly ventilated area.

## Operational and Disposal Plans

### Handling Procedures:

- Ventilation: Always handle **6-Hexyltetrahydro-2H-pyran-2-one** in a well-ventilated area. For procedures with a higher risk of vapor or aerosol generation, a chemical fume hood is mandatory.<sup>[3][4]</sup>

- **Avoiding Contact:** Take measures to prevent contact with skin and eyes.[3][5] In case of contact, immediately flush the affected area with copious amounts of water.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place.[2][3] Keep away from incompatible materials such as strong oxidizing agents.[4][5]

#### Spill Management:

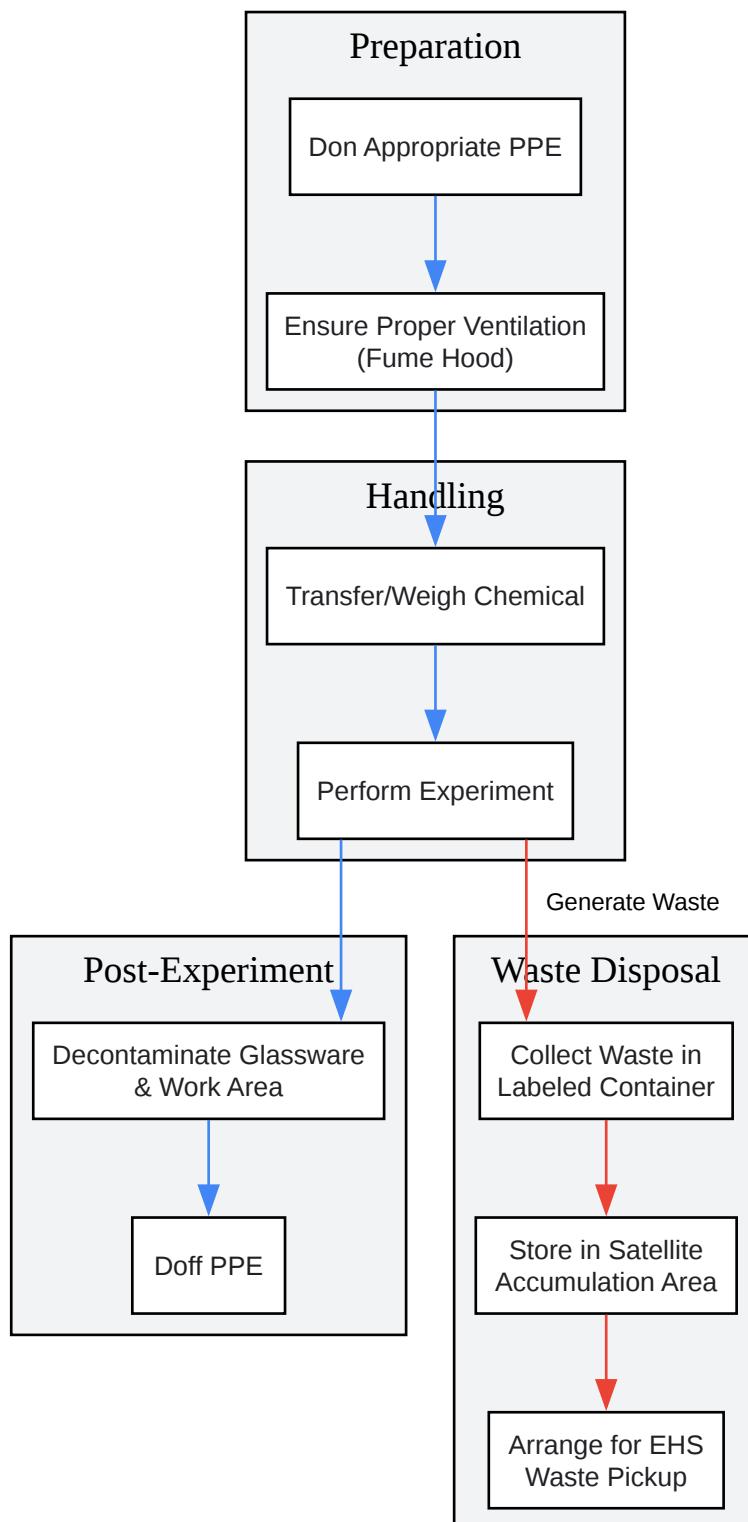
- **Evacuate:** Clear the immediate area of all personnel.
- **Ventilate:** Increase ventilation to the area.
- **Contain:** Absorb the spill using an inert material such as vermiculite, sand, or earth.
- **Collect:** Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

#### Disposal Protocol:

Do not dispose of **6-Hexyltetrahydro-2H-pyran-2-one** or its waste down the drain or in regular trash.[4] All waste, including the pure compound, solutions, and contaminated materials, must be treated as hazardous waste.[4]

- **Segregation:** Collect all waste containing this chemical in a dedicated, properly labeled, and leak-proof container.[4]
- **Labeling:** The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**6-Hexyltetrahydro-2H-pyran-2-one**".[4]
- **Storage of Waste:** Store the sealed waste container in a designated and secure satellite accumulation area, away from incompatible materials.[4]
- **Disposal:** Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[4]

# Workflow for Safe Handling and Disposal



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Caption: Workflow for handling and disposal of **6-Hexyltetrahydro-2H-pyran-2-one**.

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